

# Essential Safety and Operational Guide for Handling 2-Butyl-5-nitrobenzofuran

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2-Butyl-5-nitrobenzofuran**

Cat. No.: **B137315**

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Disclaimer: This guide is intended for researchers, scientists, and drug development professionals. A specific Safety Data Sheet (SDS) for **2-Butyl-5-nitrobenzofuran** was not located. The information provided is based on the SDS of the closely related compound, 2-Butyl-3-(4-hydroxybenzoyl)-5-nitrobenzofuran, and general safety protocols for handling nitroaromatic compounds. It is imperative to treat **2-Butyl-5-nitrobenzofuran** as a potentially hazardous substance and to conduct a thorough risk assessment before commencing any experimental work.

## Immediate Safety and Hazard Information

**2-Butyl-5-nitrobenzofuran** is anticipated to be a hazardous substance based on the toxicological profile of similar nitroaromatic and benzofuran compounds. The primary hazards are expected to be:

- Skin Irritation: May cause redness, itching, and inflammation upon contact.
- Serious Eye Irritation: Can lead to pain, watering, and redness of the eyes.
- Respiratory Irritation: Inhalation of dust or fumes may irritate the respiratory tract, causing coughing and shortness of breath.
- Genetic Toxicity: Nitrobenzofurans have been shown to have potential genetic toxicity.

## Physicochemical Properties

A comprehensive understanding of the physicochemical properties of a compound is crucial for its safe handling. The table below summarizes the available data for **2-Butyl-5-nitrobenzofuran** and a closely related compound.

Property	2-Butyl-5-nitrobenzofuran	2-Butyl-3-(4-hydroxybenzoyl)-5-nitrobenzofuran
CAS Number	133238-87-6	141645-16-1
Molecular Formula	C <sub>12</sub> H <sub>13</sub> NO <sub>3</sub>	C <sub>19</sub> H <sub>17</sub> NO <sub>5</sub>
Molecular Weight	219.24 g/mol	339.34 g/mol
Appearance	Bright Yellow Low Melting Solid	Off-white to light yellow powder
Boiling Point	329.7 ± 22.0 °C (Predicted)	559.5 °C at 760 mmHg
Melting Point	Low Melting Solid (Specific value not available)	129 - 131 °C
Flash Point	153.2 ± 22.3 °C (Predicted)	292.2 °C
Density	1.191 g/cm <sup>3</sup> (Predicted)	1.3 g/cm <sup>3</sup>

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to ensure personal safety when handling **2-Butyl-5-nitrobenzofuran**.

Body Part	Recommended Protection	Specifications and Rationale
Eyes & Face	Chemical Splash Goggles and Face Shield	Goggles are essential to shield against splashes. A face shield offers an additional layer of protection for the entire face, particularly when there is a risk of significant splashing or dust generation.
Hands	Double Gloving: Nitrile or Neoprene Gloves	No single glove material provides universal protection against all chemicals. Nitrile gloves offer good resistance to a variety of chemicals. Double gloving provides an extra barrier. For prolonged contact or immersion, consider heavier-duty gloves like butyl rubber, which is generally recommended for nitro compounds. Always inspect gloves for any signs of degradation before use and replace them immediately if contaminated.
Body	Chemical-Resistant Laboratory Coat	A lab coat made of a non-flammable material such as Nomex® or 100% cotton should be worn and kept fully fastened to protect the skin. Avoid synthetic fabrics that can easily melt or burn.
Feet	Closed-Toed, Chemical-Resistant Shoes	Shoes must cover the entire foot to prevent injury from spills or falling objects.

Respiratory

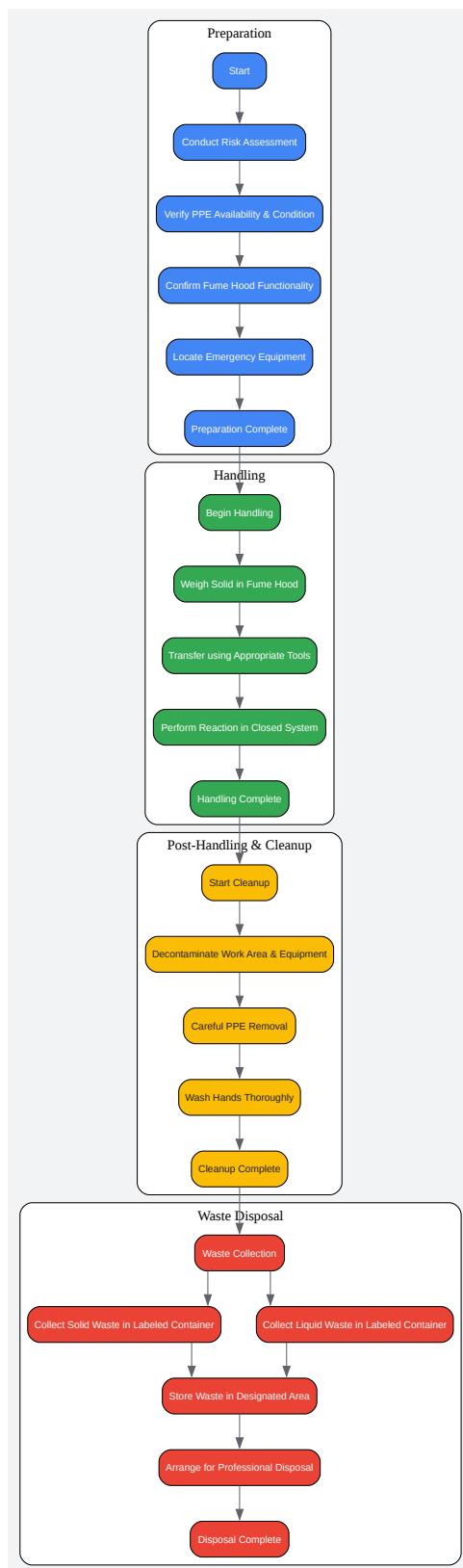
Air-Purifying Respirator (APR)  
with Organic Vapor Cartridges

All work with 2-Butyl-5-nitrobenzofuran should be conducted in a certified chemical fume hood. If engineering controls are insufficient to maintain exposure below acceptable limits, or in the event of a spill, respiratory protection is necessary.

## Operational and Disposal Plans

A clear, step-by-step plan is crucial for the safe handling and disposal of **2-Butyl-5-nitrobenzofuran**.

## Experimental Workflow Diagram

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Caption: Workflow for the safe handling and disposal of **2-Butyl-5-nitrobenzofuran**.

## Step-by-Step Handling Protocol

### 1. Preparation:

- Risk Assessment: Before beginning any work, thoroughly review this safety guide and any other available safety information.
- PPE Inspection: Ensure all necessary PPE is available, in good condition, and fits correctly.
- Engineering Controls: Verify that the chemical fume hood is certified and functioning correctly. Check the airflow monitor.
- Emergency Preparedness: Locate the nearest safety shower, eyewash station, fire extinguisher, and spill kit.

### 2. Handling the Compound:

- Work Area: Always conduct all manipulations of **2-Butyl-5-nitrobenzofuran** within the sash of a certified chemical fume hood.
- Weighing: When weighing the solid compound, do so in a tared, sealed container within the fume hood to minimize the generation and dispersal of dust.
- Transfers: Use appropriate tools, such as a spatula, to transfer the solid. Avoid direct contact.
- Reactions: If the compound is to be used in a reaction, ensure the reaction vessel is properly assembled and, if possible, maintain a closed system to prevent the release of fumes or dust.
- Container Management: Keep containers of **2-Butyl-5-nitrobenzofuran** tightly closed when not in use.

### 3. Post-Handling Procedures:

- Decontamination: Thoroughly clean the work area at the end of the procedure. Decontaminate any equipment that has come into contact with the chemical using a suitable solvent.

- PPE Removal: Remove PPE carefully to avoid self-contamination. Gloves should be removed last, turning them inside out as they are taken off.
- Hygiene: Wash hands thoroughly with soap and water after removing gloves.

## Disposal Plan

Proper disposal of chemical waste is critical to ensure laboratory and environmental safety.

- Waste Segregation:
  - Solid Waste: Collect any solid waste contaminated with **2-Butyl-5-nitrobenzofuran** (e.g., contaminated gloves, weigh boats, paper towels) in a dedicated, clearly labeled, and sealed hazardous waste container.
  - Liquid Waste: Collect any liquid waste containing **2-Butyl-5-nitrobenzofuran** in a separate, clearly labeled, and sealed hazardous waste container. Do not mix with other incompatible waste streams.
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name "**2-Butyl-5-nitrobenzofuran**".
- Storage: Store hazardous waste containers in a designated, well-ventilated, and secondary containment area away from incompatible materials.
- Disposal: Arrange for the disposal of the hazardous waste through your institution's environmental health and safety (EHS) office. Do not dispose of this chemical down the drain or in regular trash.
- Empty Containers: Empty containers that held **2-Butyl-5-nitrobenzofuran** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste. After rinsing, the container can be disposed of according to institutional guidelines.
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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)